

# Pharmacological Profile of (Rac)-M826: A Technical Guide

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## Compound of Interest

Compound Name: (Rac)-M826

Cat. No.: B15582855

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## Abstract

**(Rac)-M826** is the racemic form of M826, a potent, selective, and reversible inhibitor of caspase-3, a key executioner enzyme in the apoptotic pathway. This document provides a comprehensive overview of the pharmacological properties of **(Rac)-M826**, with a focus on the well-characterized active enantiomer, M826. The data presented herein is derived from preclinical studies and highlights the compound's mechanism of action, binding affinity, and efficacy in both in vitro and in vivo models. This guide is intended to serve as a technical resource for researchers and professionals in the fields of apoptosis, neurodegenerative diseases, and drug development.

## Introduction

Apoptosis, or programmed cell death, is a fundamental biological process essential for normal tissue development and homeostasis. Dysregulation of apoptosis is implicated in a wide range of human diseases, including neurodegenerative disorders, autoimmune diseases, and cancer. A central family of proteases responsible for the execution of apoptosis is the caspases (cysteine-aspartic proteases). Caspase-3, in particular, is a critical effector caspase that, once

activated, cleaves a plethora of cellular substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis.

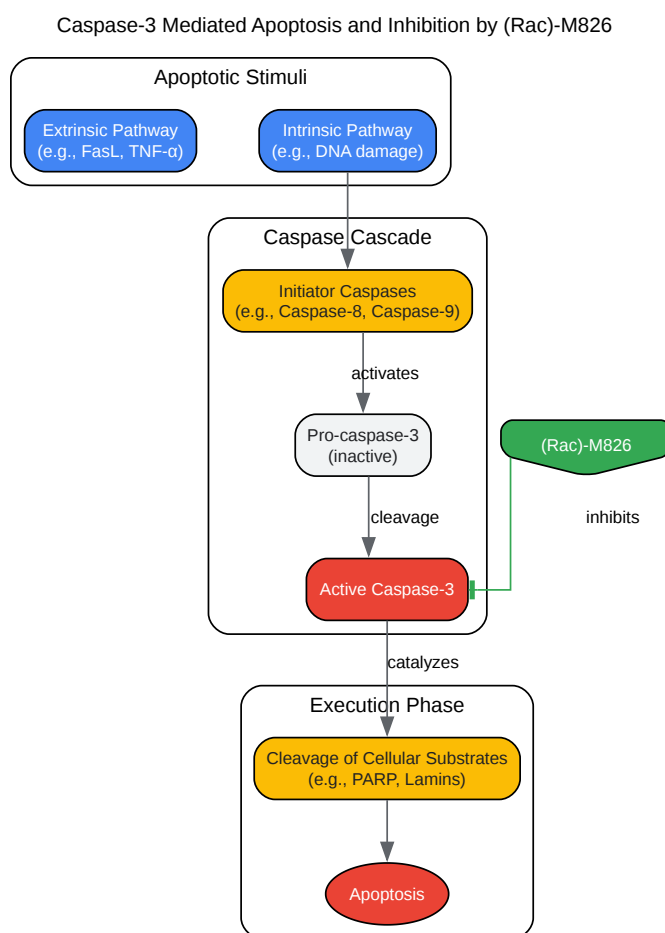
**(Rac)-M826** has emerged as a valuable research tool for studying the role of caspase-3 in various pathological conditions. As a racemate, it is a 1:1 mixture of two enantiomers. The biological activity of **(Rac)-M826** is attributed to the M826 enantiomer, which has been shown to be a highly potent and selective inhibitor of caspase-3. This technical guide will detail the pharmacological profile of this compound, with the quantitative data primarily reflecting the activity of the M826 enantiomer.

## Mechanism of Action

**(Rac)-M826**, through its active M826 enantiomer, exerts its pharmacological effect by directly inhibiting the enzymatic activity of caspase-3. As a reversible inhibitor, M826 binds to the active site of caspase-3, preventing it from cleaving its downstream substrates. This inhibition effectively blocks the execution phase of apoptosis, thereby protecting cells from programmed cell death. The selectivity of M826 for caspase-3 over other caspases makes it a precise tool for investigating caspase-3-dependent signaling pathways.

## Signaling Pathway

The primary signaling pathway influenced by **(Rac)-M826** is the caspase-dependent apoptotic pathway. Caspase-3 is activated by initiator caspases (e.g., caspase-8 and caspase-9) in response to both extrinsic (death receptor-mediated) and intrinsic (mitochondrial-mediated) apoptotic stimuli. Once active, caspase-3 cleaves numerous cellular proteins, including poly (ADP-ribose) polymerase (PARP), lamins, and other structural and regulatory proteins, leading to cell disassembly. By inhibiting caspase-3, **(Rac)-M826** effectively halts this cascade.



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**Figure 1.** Inhibition of the caspase-3 apoptotic pathway by **(Rac)-M826**.

## Quantitative Pharmacological Data

The following tables summarize the key quantitative pharmacological data for the active enantiomer, M826. As **(Rac)-M826** is a 1:1 mixture of the active M826 and its likely inactive enantiomer, the potency of the racemate is expected to be approximately half that of the pure M826 enantiomer.

Table 1: In Vitro Inhibitory Activity of M826

| Target Enzyme     | Assay Type                             | Parameter | Value (nM) | Reference           |
|-------------------|----------------------------------------|-----------|------------|---------------------|
| Human Caspase-3   | Enzymatic                              | IC50      | 5          | <a href="#">[1]</a> |
| Human Caspase-3   | Enzymatic                              | Ki        | 0.7        | <a href="#">[1]</a> |
| Human Caspase-7   | Enzymatic                              | IC50      | 10         | <a href="#">[1]</a> |
| DNA Fragmentation | Cell-based (NT2 cells)                 | IC50      | 30         | <a href="#">[1]</a> |
| DNA Fragmentation | Cell-based (Murine cerebellar neurons) | IC50      | 50         | <a href="#">[1]</a> |
| DNA Fragmentation | Cell-based (Murine cortical neurons)   | IC50      | 120        | <a href="#">[1]</a> |

Table 2: In Vivo Efficacy of M826 in a Rat Model of Huntington's Disease

| Animal Model                     | Administration                     | Efficacy Endpoint       | Result | Reference           |
|----------------------------------|------------------------------------|-------------------------|--------|---------------------|
| Malonate-induced striatal lesion | Intrastriatal injection (1.5 nmol) | Lesion Volume Reduction | 39%    | <a href="#">[1]</a> |
| Malonate-induced striatal lesion | Intrastriatal injection (1.5 nmol) | Reduction in Cell Death | 24%    | <a href="#">[1]</a> |

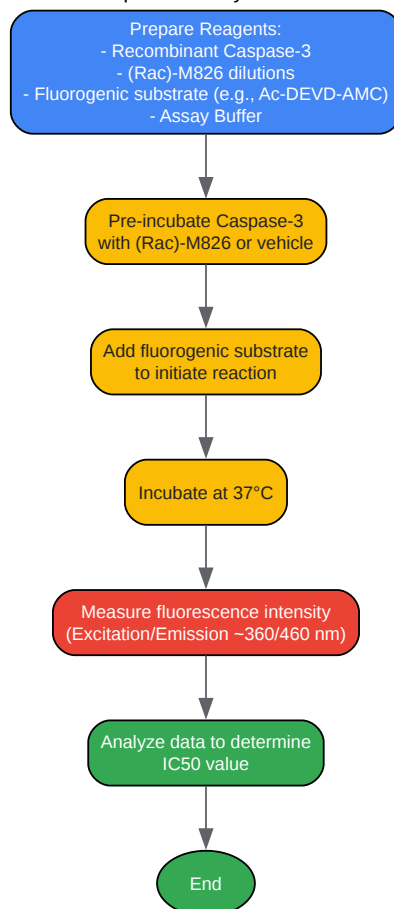
## Experimental Protocols

This section provides detailed methodologies for key experiments relevant to the characterization of **(Rac)-M826**.

## Caspase-3 Inhibition Assay (Enzymatic)

This protocol describes a method to determine the in vitro inhibitory activity of **(Rac)-M826** against purified caspase-3.

Workflow for Caspase-3 Enzymatic Inhibition Assay



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**Figure 2.** Workflow for a typical caspase-3 enzymatic inhibition assay.

Materials:

- Recombinant human caspase-3
- **(Rac)-M826**
- Fluorogenic caspase-3 substrate (e.g., Ac-DEVD-AMC)

- Assay Buffer (e.g., 20 mM PIPES, 100 mM NaCl, 10 mM DTT, 1 mM EDTA, 0.1% CHAPS, 10% sucrose, pH 7.2)
- 96-well black microplate
- Fluorescence plate reader

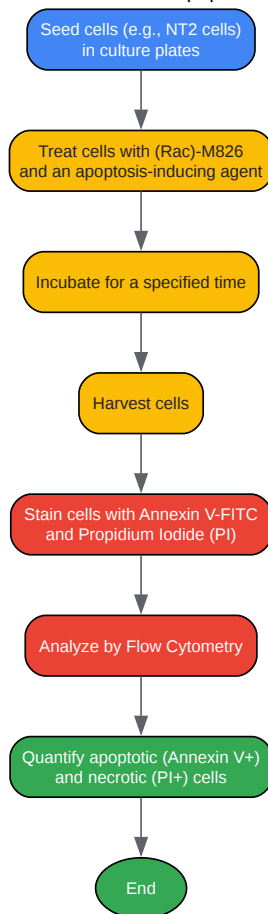
#### Procedure:

- Prepare a stock solution of **(Rac)-M826** in a suitable solvent (e.g., DMSO).
- Perform serial dilutions of **(Rac)-M826** in assay buffer to create a range of test concentrations.
- In a 96-well plate, add a fixed amount of recombinant human caspase-3 to each well.
- Add the diluted **(Rac)-M826** or vehicle control (DMSO) to the wells containing the enzyme.
- Pre-incubate the enzyme and inhibitor mixture for a specified time (e.g., 15-30 minutes) at room temperature.
- Initiate the enzymatic reaction by adding the fluorogenic caspase-3 substrate to each well.
- Incubate the plate at 37°C for a defined period (e.g., 1-2 hours), protected from light.
- Measure the fluorescence intensity using a plate reader with appropriate excitation and emission wavelengths (e.g., ~360 nm excitation and ~460 nm emission for AMC-based substrates).
- Calculate the percentage of inhibition for each concentration of **(Rac)-M826** relative to the vehicle control.
- Determine the IC<sub>50</sub> value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a sigmoidal dose-response curve.

## Cell-Based Apoptosis Assay (Annexin V Staining)

This protocol describes a method to assess the anti-apoptotic effect of **(Rac)-M826** in a cell-based model using Annexin V staining and flow cytometry.

Workflow for Annexin V Apoptosis Assay



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## References

- 1. Neuroprotective effects of M826, a reversible caspase-3 inhibitor, in the rat malonate model of Huntington's disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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